

Technical Guide: Physical Properties of Iridium(III) Acetate

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Compound of Interest

Compound Name: Iridium acetate

Cat. No.: B8821325

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Introduction

Iridium(III) acetate is an organometallic compound of iridium that serves as a precursor and catalyst in various chemical syntheses. However, the substance commonly referred to as "Iridium(III) acetate," and assigned the CAS Number 52705-52-9, is not a simple monomeric species with the formula $\text{Ir}(\text{CH}_3\text{COO})_3$. Instead, it is a more complex, oxo-centered, trinuclear iridium cluster. The systematic name for this compound is typically given as Hexa(acetato)- μ_3 -oxo-tris(aquo)triiridium(III) acetate. This complex structure is crucial for understanding its physical and chemical properties. This guide provides an in-depth summary of the available data on its physical properties, acknowledging the inconsistencies reported in commercial and database sources.

Chemical Identity and Structure

The structural complexity of Iridium(III) acetate accounts for the wide range of molecular formulas and weights reported in the literature and by chemical suppliers. The core of the molecule consists of three iridium atoms bridged by an oxygen atom and six acetate ligands, with water molecules often coordinated to the iridium centers.

Physical Properties

The physical properties of Iridium(III) acetate are not consistently reported across different sources, likely due to variations in the hydration state and purity of the samples. The following table summarizes the available data.

| Property | Reported Value(s) | Source(s) |
|-------------------|---|---------------|
| CAS Number | 52705-52-9 | [1][2][3] |
| Molecular Formula | C ₁₄ H ₂₇ Ir ₃ O ₁₈ (as trihydrate) C ₁₄ H ₂₄ Ir ₃ O ₁₈ | [1][4] [4] |
| Molecular Weight | 1060.01 g/mol (as trihydrate) 1056.98 g/mol | [1] [4][5] |
| Appearance | Teal solid Green powder or solid Dark-colored solid | [4] [6] [2] |
| Melting Point | >100 °C Not Available | [6] - |
| Boiling Point | Not Available | - |
| Density | Not Available | - |
| Solubility | - Water: Insoluble, Moderately Soluble, Well-soluble - Organic Solvents: Slightly soluble in DMSO and methanol; Soluble in organic solvents | [6][7] [2][4] |

Note: The significant discrepancies, especially in solubility, highlight the need for empirical verification with the specific batch of the compound being used.

Experimental Protocols for Property Determination

While specific experimental reports for the full characterization of Iridium(III) acetate are not readily available in peer-reviewed literature, the following are standard methodologies for determining the key physical properties of such a compound.

Melting Point Determination

The melting point of a solid crystalline substance can be determined using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of the dry Iridium(III) acetate powder is packed into a capillary tube (approximately 1-2 mm in diameter) to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted. For a pure substance, this range should be narrow. For a compound that decomposes, like many organometallics, the temperature of decomposition would be noted.

Solubility Assessment

A qualitative and semi-quantitative assessment of solubility can be performed as follows:

- **Solvent Selection:** A range of solvents (e.g., water, ethanol, methanol, DMSO, DMF, toluene) is selected.
- **Procedure:** A small, measured amount of Iridium(III) acetate (e.g., 1 mg) is added to a test tube or vial containing a measured volume of the solvent (e.g., 1 mL).
- **Mixing:** The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period.
- **Observation:** The solution is observed for the presence of undissolved solid. If the solid dissolves completely, the compound is considered soluble under these conditions. The process can be repeated with increasing amounts of solute to estimate the solubility.

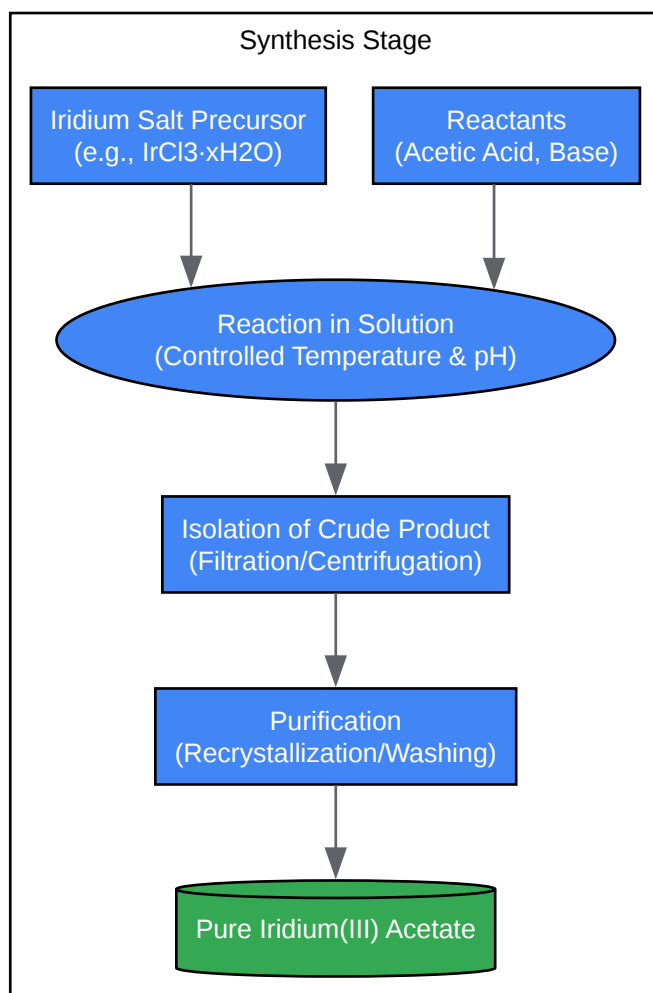
Density Measurement

For a powdered solid, density is typically determined using a gas pycnometer.

- **Principle:** This method measures the volume of the solid by detecting the pressure change of an inert gas (like helium) in a calibrated chamber.
- **Sample Preparation:** A precisely weighed sample of Iridium(III) acetate is placed in the sample chamber of the pycnometer.
- **Measurement:** The instrument is purged with the inert gas to remove air and moisture. The gas is then expanded from a reference chamber into the sample chamber, and the resulting pressure is measured. This allows for the calculation of the sample's volume, excluding pore spaces.
- **Calculation:** Density is calculated by dividing the mass of the sample by the measured volume.

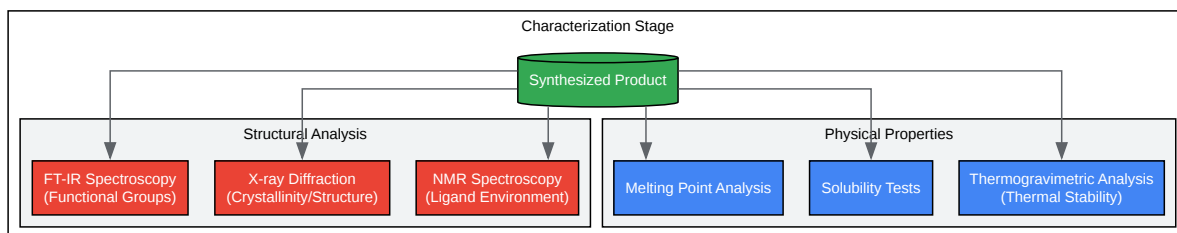
Logical and Experimental Workflows

The following diagrams illustrate a typical workflow for the synthesis and characterization of a coordination complex like Iridium(III) acetate.



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Synthesis Workflow for Iridium(III) Acetate.



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Characterization Workflow for Iridium(III) Acetate.

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